formulating EPZ020411 hydrochloride for subcutaneous injection

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Compound of Interest

Compound Name:	*EPZ020411 hydrochloride*
Cat. No.:	*B1574225*

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Application Note: Advanced Protocol for Subcutaneous Formulation of **EPZ020411 Hydrochloride**

Executive Summary & Scientific Rationale

EPZ020411 hydrochloride is a potent, selective small-molecule inhibitor of Protein Arginine Methyltransferase 6 (PRMT6).[1][2][3] It functions by inhibiting the asymmetric dimethylation of histone H3 at arginine 2 (H3R2me2a), a modification that typically represses transcription.[1] Consequently, EPZ020411 is a critical tool for investigating epigenetic regulation in oncology, specifically in melanoma and glioblastoma.[1]

The Formulation Challenge: While the hydrochloride salt form improves aqueous solubility compared to the free base, EPZ020411 remains poorly soluble in physiological buffers (PBS pH 7.2 solubility is ~0.3 mg/mL).[1] This creates a bottleneck for in vivo subcutaneous (SC) administration, which requires high-concentration boluses (typically 2.5–5.0 mg/mL) to achieve therapeutic plasma exposure without exceeding volume limits (e.g., <10 mL/kg).[1]

The Solution: This guide details a Self-Validating Formulation Protocol utilizing Sulfobutyl ether-beta-cyclodextrin (SBE-β-CD).[1] Unlike standard PEG/Tween co-solvent systems, SBE-β-CD

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encapsulates the hydrophobic drug core, preventing precipitation at the injection site and reducing tissue irritation—a critical factor for repeat-dose SC studies.[1]

Pre-Formulation Data & Physicochemical Profile

Before initiating formulation, verify the compound identity and properties to ensure protocol compatibility.[1]

Property	Specification	Notes
Compound Name	EPZ020411 Hydrochloride	Often supplied as Dihydrochloride (2HCl)
CAS Number	2095432-47-4 (2HCl)	Verify CAS matches your CoA
Molecular Weight	515.52 g/mol	Use this MW for molarity calculations
Solubility (DMSO)	~50 mg/mL	Excellent; Primary solvent for stock solution
Solubility (Water)	< 1 mg/mL	Poor; Requires solubilizer (Cyclodextrin)
Target Concentration	2.5 mg/mL to 5.0 mg/mL	Required for 5–10 mg/kg dosing in rodents

Mechanism of Action: PRMT6 Pathway[1]

Understanding the downstream effects is essential for pharmacodynamic (PD) validation.[1] The following diagram illustrates the mechanism by which EPZ020411 reactivates silenced genes.

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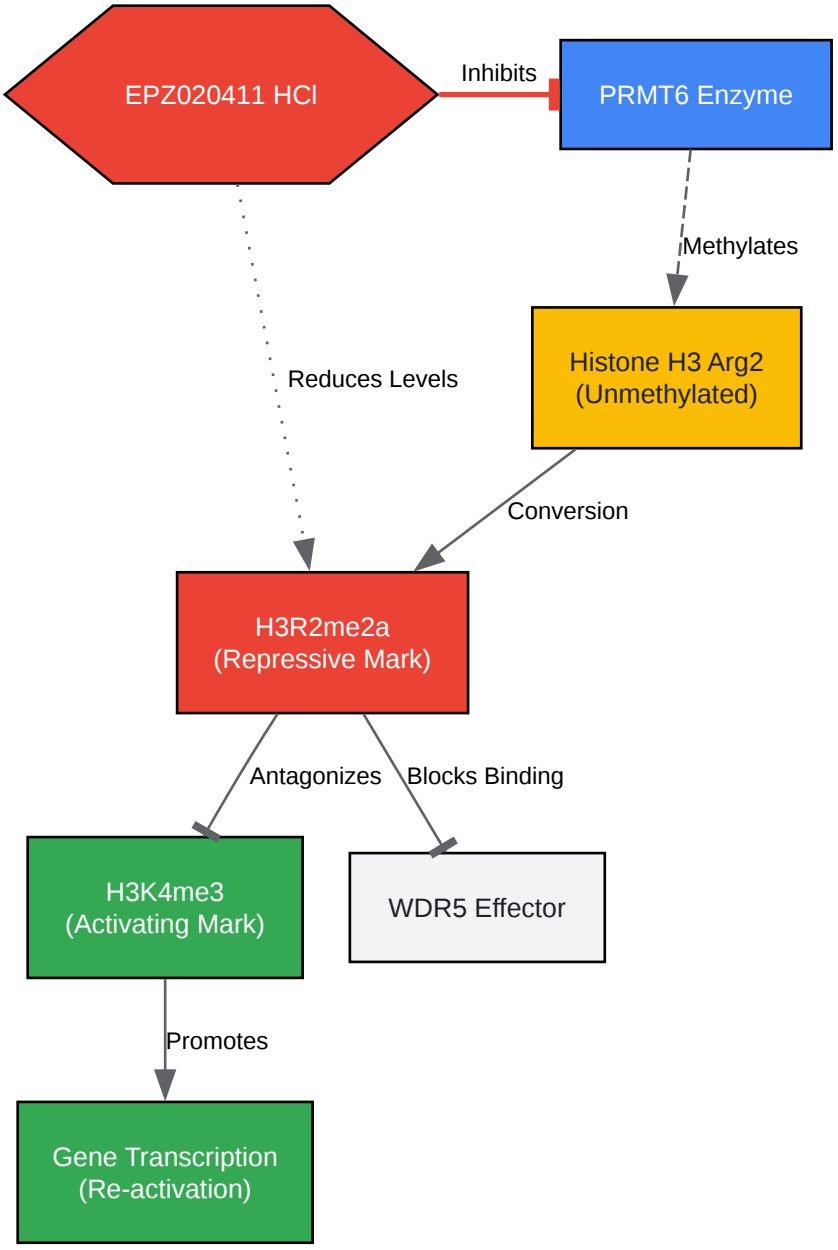

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Figure 1: Mechanism of Action. EPZ020411 inhibits PRMT6, preventing the deposition of the repressive H3R2me2a mark, thereby allowing H3K4me3 methylation and subsequent gene activation.[1]

Detailed Formulation Protocols

Method A: The "Gold Standard" (Cyclodextrin-Based)

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Recommended for chronic dosing studies due to superior biocompatibility and reduced injection site pain.[1]

Vehicle Composition: 10% DMSO / 90% (20% SBE-β-CD in Saline)[1][4]

Reagents Required:

- **EPZ020411 Hydrochloride** (Solid powder)[1]
- DMSO (Dimethyl sulfoxide), sterile grade[1]
- SBE-β-CD (Sulfobutyl ether-beta-cyclodextrin, e.g., Captisol®)[1]
- 0.9% Saline (Sterile)[1]
- 0.22 µm PES or PVDF Syringe Filter[1]

Protocol Steps:

- Prepare Vehicle Stock (20% SBE-β-CD):
  - Weigh 2.0 g of SBE-β-CD powder.[1]
  - Dissolve in 10 mL of 0.9% sterile saline.
  - Vortex or sonicate until clear.[1] Store at 4°C.[1][4]
- Prepare Drug Stock (Solution A):
  - Calculate the required mass of EPZ020411.[1]
    - Example: For 1 mL of final formulation at 5 mg/mL, weigh 5.0 mg of EPZ020411.
  - Dissolve the powder in 100 µL of DMSO (10% of final volume).
  - Vortex vigorously until completely dissolved.[1] Note: The solution should be yellow/clear.[1]
- Complexation (The Critical Step):

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- Slowly add 900 µL of the 20% SBE-β-CD vehicle to the DMSO drug stock.
- IMPORTANT: Add the aqueous phase to the organic phase dropwise while vortexing.[1] This prevents local precipitation of the drug before it can be encapsulated by the cyclodextrin.[1]
- Sonicate for 1-2 minutes if minor turbidity appears. The final solution should be optically clear.

- Sterilization:
  - Pass the final solution through a 0.22 µm syringe filter into a sterile vial.
  - Yield Loss Warning: Prepare 10-15% excess volume to account for filter dead volume.[1]

Method B: The "Standard" Alternative (PEG/Tween)

Use only if SBE-β-CD is unavailable.[1] Higher viscosity may cause SC retention.[1]

Vehicle Composition: 10% DMSO / 40% PEG300 / 5% Tween-80 / 45% Saline[1][4]

Protocol Steps:

- Dissolve EPZ020411 in DMSO (10% of final volume).[1]
- Add PEG300 (40% of final volume) and vortex.[1]
- Add Tween-80 (5% of final volume) and vortex.[1]
- Add Saline (45% of final volume) last.
- Note: If precipitation occurs upon adding saline, heat gently to 37°C and sonicate.[1]

Experimental Workflow Visualization

The following diagram outlines the critical path for the "Gold Standard" formulation to ensure reproducibility.

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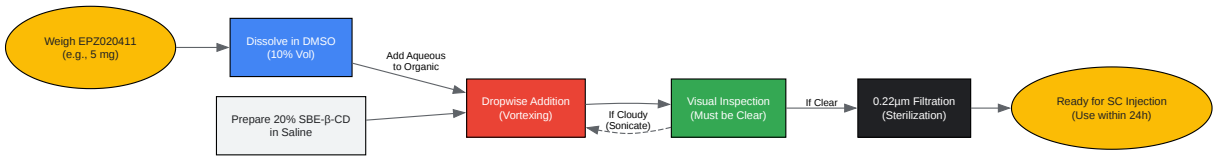

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Figure 2: Step-by-step formulation workflow for EPZ020411 using the SBE-β-CD vehicle.

In Vivo Administration & Quality Control

Dosing Guidelines

- Typical Dose: 5 mg/kg to 10 mg/kg.[1]
- Route: Subcutaneous (SC) Flank.[1]
- Frequency: QD (Once daily) or BID (Twice daily) depending on PK requirements.

Volume Calculation (Example): For a 20 g mouse dosed at 10 mg/kg:

- Total Drug Required:

  .[1]
- Using a 2.5 mg/mL formulation:
  - Injection Volume =

    .[1]
- Note: This volume is well within the SC tolerance for mice (max ~10 mL/kg or 200 µL).[1]

Quality Control (QC) Checklist

- Visual: Hold vial against a black background. No visible particulates or "swirling" crystals.[1]

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- pH Check: Spot test on pH paper. Target range: 6.5 – 7.5. (SBE-β-CD buffers slightly).
- Storage:
  - Powder: -20°C or -80°C (stable for years).[1]
  - DMSO Stock: -20°C (stable for months).[1]
  - Final Formulation:Fresh preparation recommended. Do not store >24h at 4°C as precipitation may occur over time.

References

- Mitchell, L. H., et al. (2015).[1] "Aryl Pyrazoles as Potent Inhibitors of Arginine Methyltransferases: Identification of the First PRMT6 Tool Compound." ACS Medicinal Chemistry Letters, 6(6), 655–659.[1] Link[1]
  - Primary source for chemical structure, synthesis, and initial PK data.[1]
- MedChemExpress (MCE). "**EPZ020411 Hydrochloride** Product Information & Solubility Data." Link
  - Source for specific solubility limits and vehicle composition (10% DMSO / 90% SBE-β-CD).
- Cayman Chemical. "EPZ020411 Product Insert." Link
  - Confirmation of in vitro IC50 values and storage stability.
- Memorial Sloan Kettering Cancer Center. "How to Give Yourself a Subcutaneous Injection." Link
  - Reference for standard SC injection techniques and safety.

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- To cite this document: BenchChem. [formulating EPZ020411 hydrochloride for subcutaneous injection]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1574225/docs#formulating-epz020411-hydrochloride-for-subcutaneous-injection]

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